

# An In-depth Technical Guide to trans-1,2-Cyclohexanediol

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## Compound of Interest

Compound Name: 1,2-Cyclohexanediol

CAS No.: 54383-22-1

Cat. No.: B7779153

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## Introduction

trans-**1,2-Cyclohexanediol** is a cycloaliphatic diol with the chemical formula  $C_6H_{12}O_2$ . This organic compound is of significant interest to the scientific community, particularly in the fields of organic synthesis, materials science, and pharmacology. It serves as a versatile building block and intermediate in the synthesis of various complex molecules, including active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of the core properties, synthesis, analysis, and applications of trans-**1,2-Cyclohexanediol**.

## Core Properties of trans-1,2-Cyclohexanediol

trans-**1,2-Cyclohexanediol** is a white to off-white crystalline solid at room temperature.<sup>[1][2]</sup> It is soluble in organic solvents such as chloroform and methanol.<sup>[1][3]</sup> The key quantitative properties of this compound are summarized in the table below.

| Property          | Value                                                |
|-------------------|------------------------------------------------------|
| Molecular Weight  | 116.16 g/mol [4]                                     |
| Molecular Formula | C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> [4][5] |
| CAS Number        | 1460-57-7[4]                                         |
| Melting Point     | 101-104 °C[2]                                        |
| Boiling Point     | 117 °C at 12.75 mmHg[2]                              |
| Vapor Pressure    | 0.01 mmHg[4]                                         |

## Experimental Protocols

### Synthesis of trans-1,2-Cyclohexanediol from Cyclohexene

A common and effective method for the synthesis of trans-**1,2-cyclohexanediol** is the epoxidation of cyclohexene followed by acid-catalyzed hydrolysis of the resulting epoxide.

Materials:

- Cyclohexene
- Formic acid (88% or 99%)[1][4]
- Hydrogen peroxide (30%)[1][4]
- Sodium hydroxide (NaOH)[1][4]
- Ethyl acetate[1]
- Hydrochloric acid (conc.)[4]
- Ice bath
- Three-neck flask equipped with a reflux condenser, addition funnel, internal thermometer, and magnetic stir bar[4]

#### Procedure:

- **Performic Acid Formation:** In a three-neck flask cooled in an ice bath, prepare a solution of formic acid and hydrogen peroxide.[\[1\]](#)[\[4\]](#)
- **Epoxidation:** Slowly add cyclohexene dropwise to the performic acid solution while maintaining the temperature between 40-45°C using an ice bath.[\[1\]](#)
- **Reaction Completion:** After the addition of cyclohexene is complete, continue stirring the mixture at 40°C for one hour, then allow it to stand at room temperature overnight.[\[1\]](#)
- **Removal of Formic Acid and Water:** Remove the formic acid and water by distillation under reduced pressure.[\[1\]](#)
- **Hydrolysis:** To the remaining viscous residue, add an ice-cold solution of sodium hydroxide, ensuring the temperature does not exceed 45°C.[\[1\]](#) The mixture is then warmed to 45°C.[\[1\]](#)
- **Extraction:** Extract the product with ethyl acetate.[\[1\]](#)
- **Purification:** The combined organic layers are concentrated, and the crude product is purified by crystallization from ethyl acetate or distillation under reduced pressure.[\[1\]](#)

## Purification by Crystallization

Crude trans-**1,2-cyclohexanediol** can be purified by recrystallization.

#### Materials:

- Crude trans-**1,2-cyclohexanediol**
- Acetone, carbon tetrachloride, or ethyl acetate[\[1\]](#)
- Beaker
- Heating plate
- Ice bath
- Filtration apparatus

#### Procedure:

- Dissolve the crude diol in a minimal amount of a suitable solvent like acetone, carbon tetrachloride, or ethyl acetate at an elevated temperature.[\[1\]](#)
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by filtration and wash them with a small amount of cold solvent.
- Dry the purified crystals, for instance, at 50°C for several days.[\[1\]](#)

## Analytical Characterization

The structure and purity of trans-**1,2-cyclohexanediol** can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the chemical structure. The  $^1\text{H}$  NMR spectrum typically shows signals for the methine protons adjacent to the hydroxyl groups and the methylene protons of the cyclohexane ring.
- Infrared (IR) Spectroscopy: The IR spectrum of trans-**1,2-cyclohexanediol** is characterized by a broad absorption band in the region of  $3200\text{--}3600\text{ cm}^{-1}$ , corresponding to the O-H stretching vibration of the hydroxyl groups.[\[6\]](#) The C-H stretching vibrations of the cyclohexane ring are observed around  $2850\text{--}3000\text{ cm}^{-1}$ .[\[6\]](#)
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound. The electron ionization (EI) mass spectrum often shows a molecular ion peak ( $\text{M}^+$ ) and characteristic fragmentation patterns.[\[7\]](#)

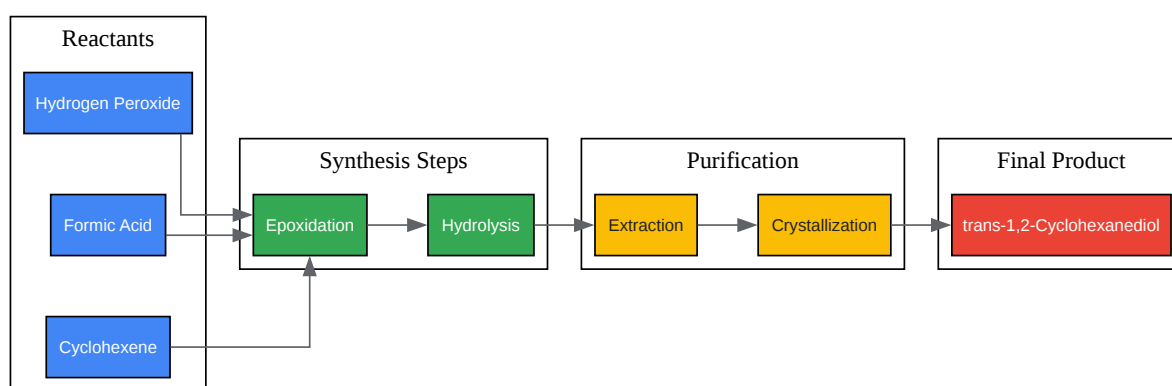
## Applications in Research and Drug Development

trans-**1,2-Cyclohexanediol** is a valuable molecule with several applications in scientific research and the pharmaceutical industry.

- **Chiral Auxiliary and Ligand:** The chiral nature of **trans-1,2-cyclohexanediol** makes it a useful auxiliary and ligand in asymmetric synthesis, enabling the stereoselective creation of new chemical entities.
- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), including the antiviral drug Oseltamivir and the antiretroviral drug Abacavir.[8]
- **Nuclear Pore Complex Dilator:** Research has shown that **trans-1,2-cyclohexanediol** can act as a transient dilator of the nuclear pore complex (NPC).[9] By interacting with the hydrophobic core of the NPC, it can disrupt its structure and increase the permeability of the nuclear pore, facilitating the entry of macromolecules like plasmid DNA into the nucleus.[9] This property is being explored to enhance the efficiency of non-viral gene delivery methods.[9][10]
- **Metabolite Studies:** It is a known metabolite of cyclohexene oxide.[4]

## Visualizations

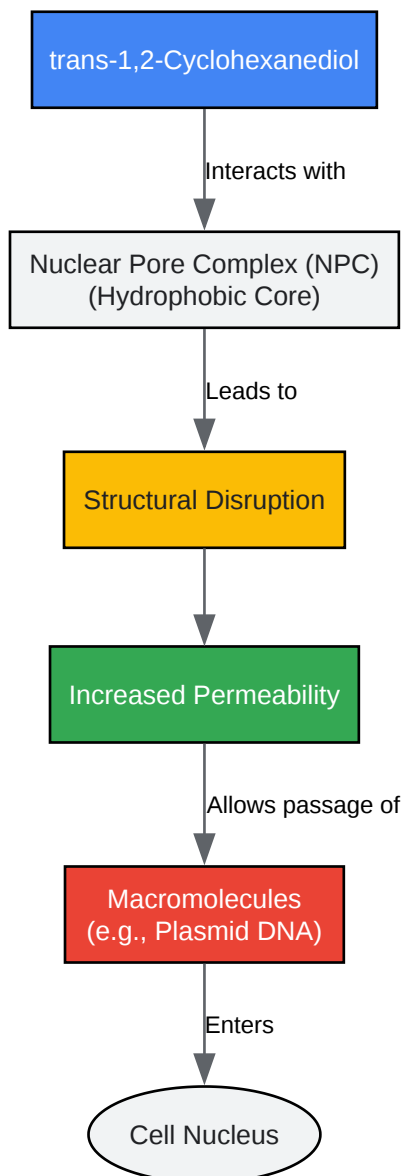
### Synthesis Workflow of trans-1,2-Cyclohexanediol



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Caption: A flowchart illustrating the key stages in the synthesis of trans-**1,2-cyclohexanediol**.

## Mechanism of Action on the Nuclear Pore Complex



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Caption: The proposed mechanism of trans-**1,2-cyclohexanediol** in dilating the nuclear pore complex.

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